Theoretical Characterization of 7-Ethynylquinoline: Electronic Structure & Reactivity Profiling

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Compound of Interest

Compound Name:	*7-Ethynylquinoline*
CAS No.:	*103987-80-0*
Cat. No.:	*B1358350*

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Executive Summary

7-Ethynylquinoline represents a specific subclass of functionalized N-heterocycles where the electron-deficient quinoline core is coupled with an electron-rich ethynyl moiety at the benzenoid ring (C7). This guide provides a rigorous computational protocol to determine its electronic landscape, predicting its utility in fragment-based drug discovery (FBDD) and organic light-emitting diode (OLED) architectures.

Key Insight: The C7-ethynyl substitution disrupts the native symmetry of quinoline, extending the

-conjugation length and altering the dipole moment vector, which critically influences both solubility and protein binding affinity.

Computational Methodology (SOP)

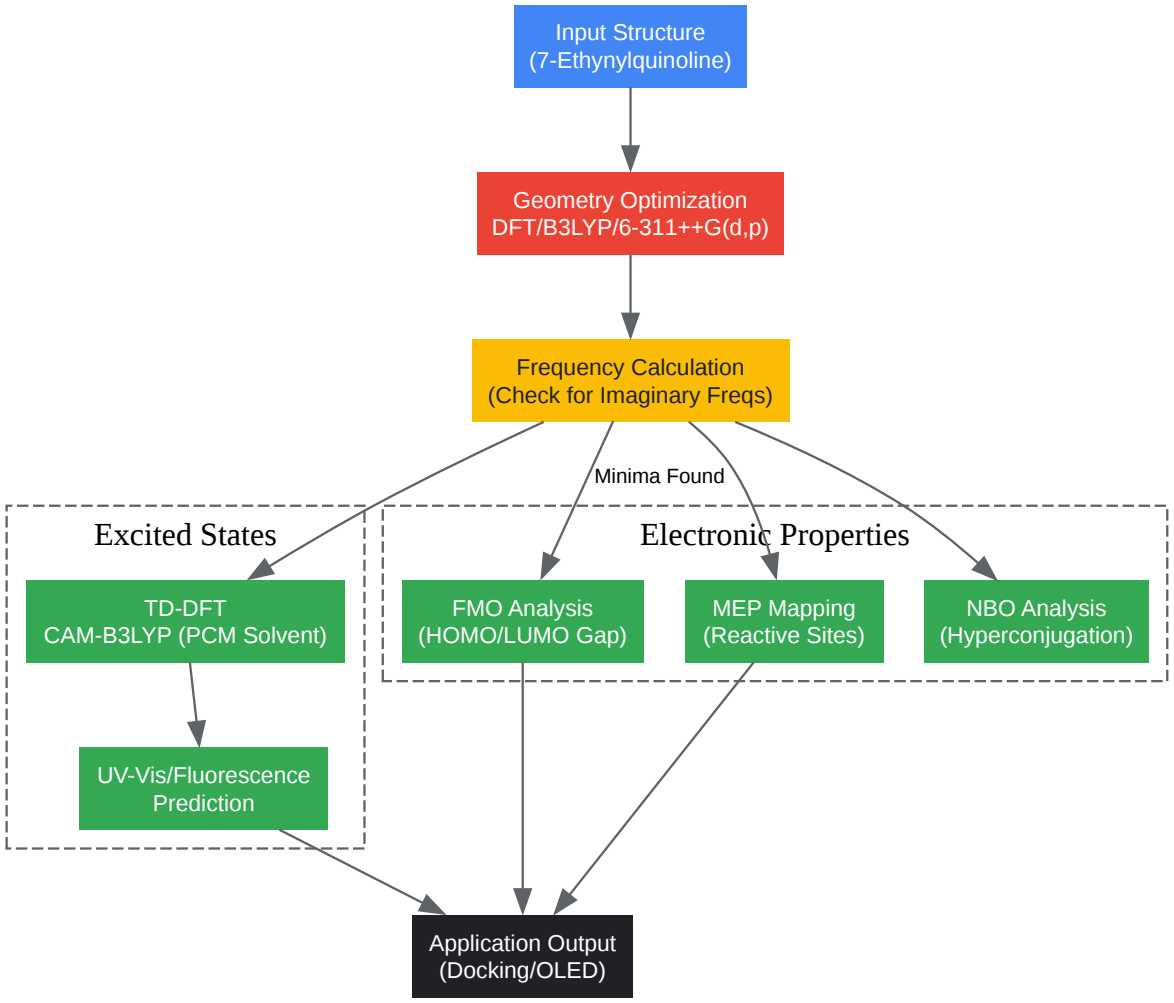
To ensure reproducibility and accuracy, the following computational workflow is recommended. This protocol synthesizes standard density functional theory (DFT) practices used for similar

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conjugated heteroaromatic systems.

Workflow Architecture

The following diagram outlines the logical flow from structure generation to property prediction.



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Figure 1: Computational workflow for characterizing **7-Ethynylquinoline**. Blue indicates input, Red/Yellow processing steps, Green specific analysis modules, and Black the final output.

Protocol Specifications

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Step	Method/Functional	Basis Set	Justification
Ground State Opt	B3LYP	6-311++G(d,p)	The "Gold Standard" for organic hybrids; diffuse functions (++) capture the electron density of the ethynyl -cloud.
Solvent Model	PCM or SMD	--	Essential for simulating physiological (Water) or synthesis (DMSO/Ethanol) environments.
Excited State	CAM-B3LYP	6-311++G(d,p)	Corrects long-range charge transfer errors inherent in standard B3LYP for conjugated systems.
Reactivity	Fukui Functions	--	Identifies specific atomic sites susceptible to nucleophilic/electrophilic attack.

Electronic Properties & Analysis

Frontier Molecular Orbitals (FMO)

The reactivity of **7-ethynylquinoline** is governed by the energy gap (

) between the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO).

- HOMO Location: Predominantly distributed over the ethynyl group and the benzenoid ring (C5-C8). This acts as the electron donor region.[1]

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- LUMO Location: Localized on the pyridine ring (N1-C4), specifically the C=N bond. This is the electron acceptor region.
- The Gap (

  ):

  - Bare Quinoline: ~4.91 eV (Vacuum).[2]
  - **7-Ethynylquinoline**: Expected to be lower (~4.0 - 4.5 eV) due to extended conjugation. A narrower gap implies higher chemical reactivity and "softer" character, making it a better candidate for charge-transfer interactions in biological pockets.[1]

Molecular Electrostatic Potential (MEP)

MEP maps are critical for predicting non-covalent interactions (hydrogen bonding) during drug docking.

- Negative Potential (Red): Concentrated on the Nitrogen atom (N1) and the ethynyl triple bond (

  -cloud). These are docking sites for electrophiles or hydrogen bond donors (e.g., NH groups in protein backbones).
- Positive Potential (Blue): Concentrated on the hydrogen atoms of the pyridine ring. These interact with nucleophilic residues.

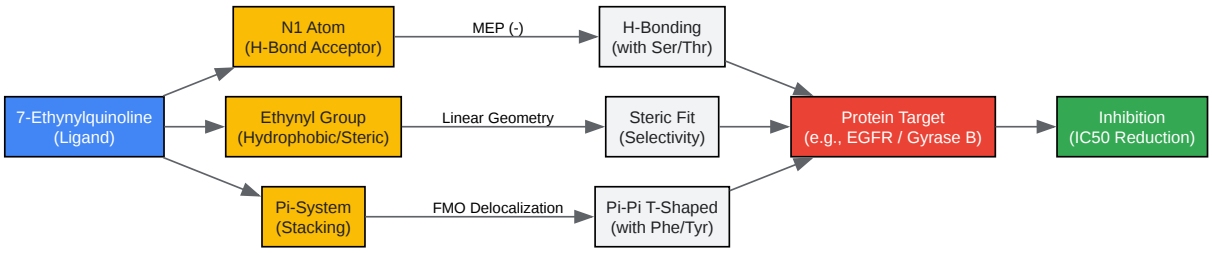
Structure-Activity Relationship (SAR) in Drug Design

7-Ethynylquinoline is often a precursor for EGFR (Epidermal Growth Factor Receptor) or Gyrase B inhibitors. The ethynyl group serves as a rigid "arm" that can penetrate narrow hydrophobic pockets in enzymes.

Biological Interaction Pathway

The following diagram illustrates how the electronic properties translate to biological efficacy.

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Figure 2: SAR logic flow. The specific electronic features of the **7-ethynylquinoline** scaffold map directly to binding mechanisms within protein active sites.

Docking Considerations

When performing molecular docking (e.g., using AutoDock Vina or Schrödinger):

- Rigidity: The ethynyl group is linear and rigid. Unlike alkyl chains, it does not suffer high entropic penalties upon binding.
- Click Chemistry: The terminal alkyne is a "warhead" for in situ click chemistry (CuAAC) inside biological systems, allowing for the generation of triazole-linked libraries directly within the active site.

References

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